

An In-depth Technical Guide to Ethanol, 2-(diallylamino)-

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Compound of Interest

Compound Name: Ethanol, 2-(diallylamino)-

CAS No.: 17719-79-8

Cat. No.: B104756

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This guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and potential applications of **Ethanol, 2-(diallylamino)-**, also known as N,N-Diallylethanolamine. Designed for researchers, chemists, and professionals in drug development and material science, this document synthesizes available data with expert chemical insights to serve as a practical reference.

Introduction and Core Identifiers

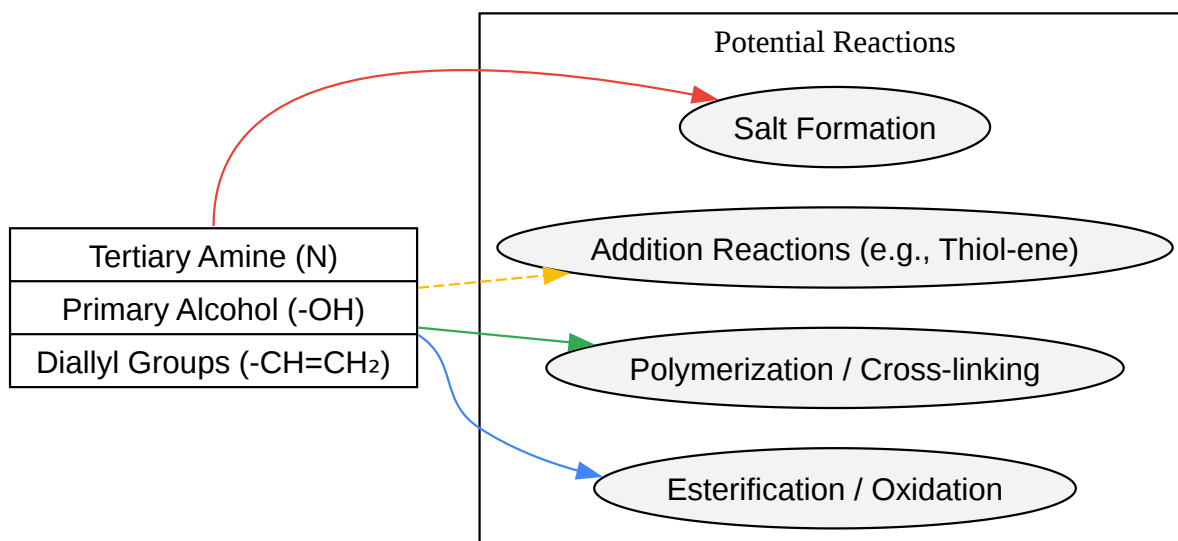
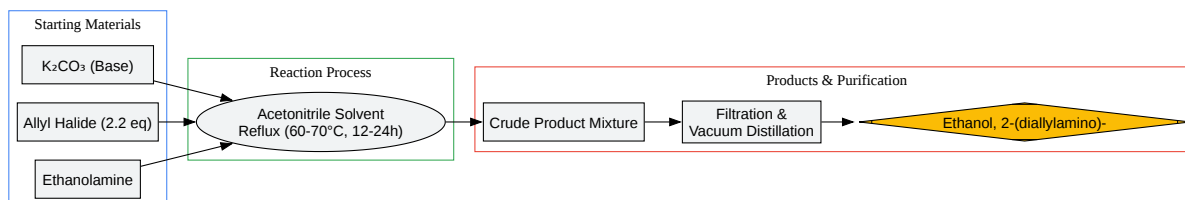
Ethanol, 2-(diallylamino)- is a bifunctional organic molecule possessing a tertiary amine and a primary alcohol. The presence of two allyl groups on the nitrogen atom imparts unique reactivity, making it a subject of interest primarily in polymer chemistry and as a versatile intermediate in organic synthesis. Its structure combines the nucleophilicity and basicity of a tertiary amine, the hydrogen-bonding capability of an alcohol, and the potential for polymerization and addition reactions characteristic of allyl compounds.

This guide aims to consolidate the known properties of this compound and to provide scientifically grounded predictions of its behavior where explicit data is scarce, drawing parallels from well-characterized analogous structures.

Table 1: Chemical Identifiers and Core Properties^[1]

Identifier	Value
IUPAC Name	2-[bis(prop-2-enyl)amino]ethanol
Common Synonyms	2-(Diallylamino)ethanol, Diallylethanolamine, N,N-Diallylethanolamine
CAS Number	17719-79-8
Molecular Formula	C ₈ H ₁₅ NO
Molecular Weight	141.21 g/mol
Canonical SMILES	C=CCN(CCO)CC=C

| InChI Key | NSXPSOZPCYEURW-UHFFFAOYSA-N |



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Sources

- 1. Ethanol, 2-(diallylamino)- | C₈H₁₅NO | CID 253018 - PubChem [pubchem.ncbi.nlm.nih.gov]
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